

Spectroscopic Characterization of n-Methyl-5-nitroquinolin-6-amine: A Predictive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *n*-Methyl-5-nitroquinolin-6-amine

CAS No.: 14204-97-8

Cat. No.: B014877

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed predictive analysis of the spectroscopic data for **n-Methyl-5-nitroquinolin-6-amine**, a compound for which experimental data is not readily available in public databases. By leveraging established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), and drawing comparisons with structurally related analogs, this document offers a comprehensive theoretical characterization. This guide is intended to assist researchers in the identification and characterization of this and similar novel quinoline derivatives, providing a robust framework for interpreting future experimental data.

Introduction

n-Methyl-5-nitroquinolin-6-amine belongs to the quinoline class of heterocyclic compounds, a scaffold of significant interest in medicinal chemistry due to its presence in a wide array of

pharmacologically active molecules. The introduction of a nitro group at the 5-position and an N-methylamino group at the 6-position is expected to modulate the electronic and steric properties of the quinoline core, potentially leading to novel biological activities. A thorough understanding of the spectroscopic properties of this molecule is paramount for its unambiguous identification, purity assessment, and structural elucidation in various research and development settings.

Due to the absence of published experimental spectra for **n-Methyl-5-nitroquinolin-6-amine**, this guide presents a predicted spectroscopic profile based on the analysis of analogous compounds and fundamental spectroscopic principles.

Molecular Structure and Predicted Spectroscopic Overview

The structure of **n-Methyl-5-nitroquinolin-6-amine** is presented below. The numbering of the quinoline ring is crucial for the assignment of NMR signals.

Caption: Molecular structure of **n-Methyl-5-nitroquinolin-6-amine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra are based on the analysis of substituent effects on the quinoline scaffold.

Predicted ^1H NMR Spectrum

The predicted ^1H NMR chemical shifts for **n-Methyl-5-nitroquinolin-6-amine** are summarized in the table below. The electron-withdrawing nitro group at C5 and the electron-donating N-methylamino group at C6 will significantly influence the chemical shifts of the aromatic protons.

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J) in Hz	Rationale
H-2	8.8 - 9.0	dd	J = 4.5, 1.5	Deshielded due to proximity to the heterocyclic nitrogen.
H-3	7.4 - 7.6	dd	J = 8.5, 4.5	Typical aromatic proton in the pyridine ring of quinoline.
H-4	8.6 - 8.8	dd	J = 8.5, 1.5	Deshielded due to the anisotropic effect of the quinoline ring system.
H-7	7.2 - 7.4	d	J = 9.0	Shielded by the adjacent electron-donating N-methylamino group.
H-8	8.0 - 8.2	d	J = 9.0	Deshielded relative to H-7 due to being further from the amino group.
NH	5.0 - 6.0	br s	-	Broad singlet, exchangeable with D ₂ O.
N-CH ₃	3.0 - 3.2	s	-	Singlet for the methyl protons on the nitrogen.

Causality behind Experimental Choices:

- Solvent: A deuterated solvent such as CDCl_3 or DMSO-d_6 would be appropriate. DMSO-d_6 would be particularly useful for observing the NH proton, which might exchange too rapidly in other solvents.^[1]
- Frequency: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve better signal dispersion and facilitate the interpretation of coupling patterns.^[2]

Predicted ^{13}C NMR Spectrum

The predicted ^{13}C NMR chemical shifts are influenced by the electronegativity of the nitrogen and oxygen atoms and the electronic effects of the substituents.

Carbon	Predicted Chemical Shift (ppm)	Rationale
C-2	150 - 152	Deshielded due to proximity to the heterocyclic nitrogen.
C-3	122 - 124	Typical aromatic carbon in the pyridine ring.
C-4	135 - 137	Deshielded aromatic carbon.
C-4a	128 - 130	Bridgehead carbon.
C-5	145 - 147	Deshielded due to the attached electron-withdrawing nitro group.
C-6	140 - 142	Influenced by the electron-donating amino group.
C-7	115 - 117	Shielded by the adjacent N-methylamino group.
C-8	125 - 127	Aromatic carbon.
C-8a	148 - 150	Bridgehead carbon, deshielded by the heterocyclic nitrogen.
N-CH ₃	30 - 35	Typical chemical shift for an N-methyl carbon.

Self-Validating System: The combination of ¹H and ¹³C NMR, along with 2D NMR techniques like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence), would allow for the unambiguous assignment of all proton and carbon signals, confirming the predicted structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR absorption bands for **n-Methyl-5-nitroquinolin-6-amine** are listed below.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350 - 3450	Medium	N-H stretch of the secondary amine.
3000 - 3100	Medium	Aromatic C-H stretch.
2850 - 2960	Medium	Aliphatic C-H stretch of the N-methyl group.
1580 - 1620	Strong	C=C and C=N stretching of the quinoline ring.
1500 - 1550	Strong	Asymmetric NO ₂ stretch.
1330 - 1370	Strong	Symmetric NO ₂ stretch.
1250 - 1350	Strong	Aromatic C-N stretch.[3]

Experimental Protocol: The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate. An ATR-FTIR (Attenuated Total Reflectance) accessory offers a convenient method for obtaining the spectrum of a solid sample with minimal preparation.

Mass Spectrometry (MS)

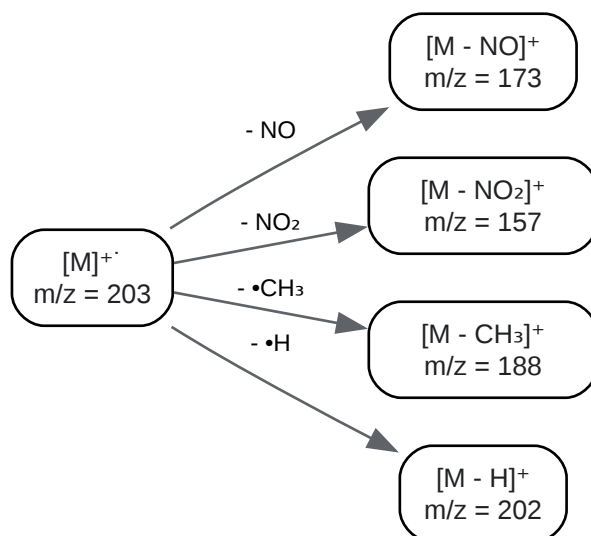
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for structural confirmation.

Predicted Molecular Ion and Fragmentation

- Molecular Formula: C₁₀H₉N₃O₂
- Molecular Weight: 203.20 g/mol
- Predicted Molecular Ion (M⁺): m/z = 203

Nitrogen Rule: The presence of an odd number of nitrogen atoms (three in this case) will result in a molecular ion with an odd mass-to-charge ratio, which is consistent with the predicted m/z of 203.[4]

Predicted Fragmentation Pattern: The fragmentation of **n-Methyl-5-nitroquinolin-6-amine** is expected to proceed through several characteristic pathways:



[Click to download full resolution via product page](#)

Caption: Predicted major fragmentation pathways for **n-Methyl-5-nitroquinolin-6-amine**.

- Loss of NO (m/z 173): A common fragmentation pathway for aromatic nitro compounds.[5]
- Loss of NO₂ (m/z 157): Another characteristic fragmentation of nitroaromatics.[5]
- Loss of a methyl radical (m/z 188): α -cleavage at the N-methyl group is a typical fragmentation for N-methylamines.
- Loss of a hydrogen radical (m/z 202): Loss of a hydrogen atom from the molecular ion.

Experimental Workflow: Electron Ionization (EI) would be a suitable ionization method to induce fragmentation and obtain a characteristic mass spectrum. High-resolution mass spectrometry (HRMS) would be employed to confirm the elemental composition of the molecular ion and its fragments.

Conclusion

This guide provides a comprehensive, albeit predictive, spectroscopic characterization of **n-Methyl-5-nitroquinolin-6-amine**. The presented ¹H NMR, ¹³C NMR, IR, and MS data, derived

from the analysis of structurally related compounds and established spectroscopic principles, offer a valuable resource for researchers working with this and similar molecules. It is anticipated that this theoretical framework will facilitate the interpretation of experimental data and contribute to the advancement of research in the field of medicinal chemistry.

References

- PubChem. (n.d.). 5-Nitroquinoline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- JoVE. (2023). Mass Spectrometry of Amines. Journal of Visualized Experiments. Retrieved from [\[Link\]](#)^[4]
- Supporting Information. (n.d.). Electronic Supporting Information. Retrieved from a chemistry-related article providing experimental procedures for NMR of quinoline derivatives. [\[2\]](#)
- NIST. (n.d.). Aniline, N-methyl-. NIST WebBook. Retrieved from [\[Link\]](#)
- Trinh, T. H. (2021). Synthesis and NMR Spectroscopic Characteristics of Novel Polysubstituted Quinolines Incorporating Furoxan Moiety. *Heterocycles*, 104(2).[\[6\]](#)
- YouTube. (2022, December 29). Lec-35 || Mass Fragmentation pattern of nitro compounds || Nitropropane || Nitrobenzene [Video]. YouTube.[\[5\]](#)
- ResearchGate. (n.d.). ¹H (a) and ¹³C (b) NMR spectra of 4-amino-2-methyl-8-(trifluoromethyl)quinoline. Retrieved from a relevant research article.[\[7\]](#)
- ACS Publications. (2013). Enzymatic Conversion of 6-Nitroquinoline to the Fluorophore 6-Aminoquinoline Selectively under Hypoxic Conditions. *Chemical Research in Toxicology*.[\[3\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Mass spectrometry based fragmentation patterns of nitrosamine compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Video: Mass Spectrometry of Amines [[jove.com](https://www.jove.com)]
- 5. m.youtube.com [m.youtube.com]
- 6. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Spectroscopic Characterization of n-Methyl-5-nitroquinolin-6-amine: A Predictive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014877/docs#spectroscopic-characterization-of-n-methyl-5-nitroquinolin-6-amine-a-predictive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)